

4-Bromo-2-fluorobenzaldehyde CAS number 57848-46-1

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Compound of Interest

Compound Name: 4-Bromo-2-fluorobenzaldehyde

Cat. No.: B134337

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An In-depth Technical Guide to 4-Bromo-2-fluorobenzaldehyde

CAS Number: 57848-46-1

This technical guide provides a comprehensive overview of **4-Bromo-2-fluorobenzaldehyde**, a versatile chemical intermediate. Intended for researchers, scientists, and professionals in drug development and materials science, this document details its physicochemical properties, synthesis methodologies, key applications, and safety information.

Physicochemical Properties

4-Bromo-2-fluorobenzaldehyde is a light yellow to beige crystalline solid at room temperature.^[1] It is a crucial building block in organic synthesis due to the unique reactivity conferred by its bromine, fluorine, and aldehyde functional groups.^{[2][3]} It is insoluble in water.^{[1][4]}

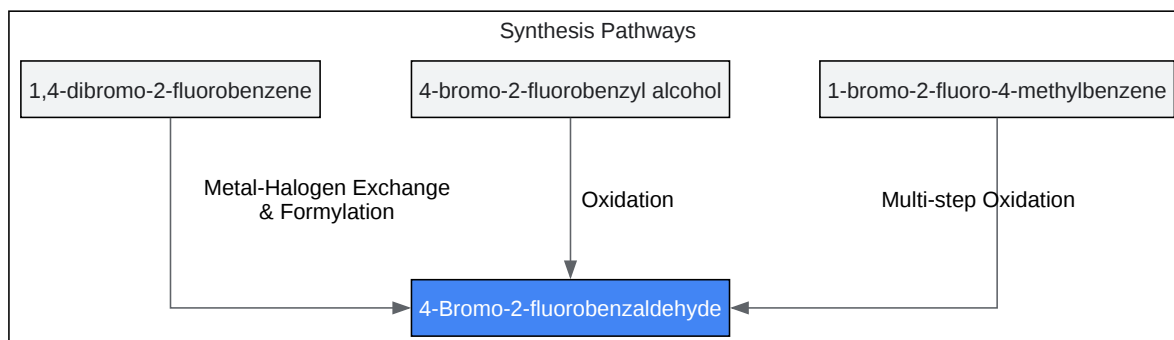
Property	Value
CAS Number	57848-46-1[1]
Molecular Formula	C ₇ H ₄ BrFO[1][5]
Molecular Weight	203.01 g/mol [1][5]
Appearance	Light yellow to beige crystal/powder[1][4]
Melting Point	58-62 °C[1][6]
Boiling Point	42 °C at 19 mmHg[1][4]
Density	~1.67 g/cm ³ (estimate)[1][4]
Refractive Index	~1.5700 (estimate)[1][4]
Solubility	Insoluble in water[1][4]

Synthesis and Manufacturing

The synthesis of **4-Bromo-2-fluorobenzaldehyde** can be achieved through several routes, making it accessible for various research and industrial applications. Common starting materials include substituted fluorobenzenes.

Key synthesis strategies include:

- Oxidation of Benzyl Alcohol: The oxidation of 4-bromo-2-fluorobenzyl alcohol provides a direct route to the aldehyde.[7]
- Formylation of Dibromofluorobenzene: A Grignard reaction followed by formylation of 1,4-dibromo-2-fluorobenzene can yield the target compound.[8]
- Reaction with DMF: The reaction of 4-dibromo-2-fluorobenzene with dimethylformamide (DMF) is another documented synthetic pathway.[1]
- Multi-step process: It can also be obtained through the oxidation, reduction, and subsequent re-oxidation of 1-bromo-2-fluoro-4-methylbenzene.[1]



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Caption: Key synthesis routes for **4-Bromo-2-fluorobenzaldehyde**.

Experimental Protocol: Synthesis from 4-Bromo-2-fluorobenzyl alcohol[8]

This protocol details the synthesis of **4-Bromo-2-fluorobenzaldehyde** via the oxidation of 4-bromo-2-fluorobenzyl alcohol using an $\text{Fe}_3\text{O}_4/\text{C}/\text{MnO}_2$ catalyst.

Materials:

- 4-bromo-2-fluorobenzyl alcohol (1 mmol)
- Toluene (5 mL)
- $\text{Fe}_3\text{O}_4/\text{C}/\text{MnO}_2$ catalyst (20 mol%)
- N-hexane
- Ethyl acetate
- Anhydrous Na_2SO_4

- Brine solution

Procedure:

- Dissolve 1 mmol of 4-bromo-2-fluorobenzyl alcohol in 3 mL of toluene in a 50 mL double-neck round-bottomed flask equipped with a condenser and an oxygen bulb.
- Disperse 20 mol% of the $\text{Fe}_3\text{O}_4/\text{C}/\text{MnO}_2$ catalyst in 2 mL of toluene and add it to the flask.
- Heat the reaction mixture in a 110 °C oil bath for 4 hours.
- Monitor the reaction progress using Thin Layer Chromatography (TLC) with a mobile phase of n-hexane and ethyl acetate (9:1).
- Once the reaction is complete, cool the mixture and separate the catalyst using an external magnet.
- Remove the toluene from the organic phase under reduced pressure.
- Extract the residue with ethyl acetate. Wash the separated ethyl acetate layer with brine and dry it over anhydrous Na_2SO_4 .
- Filter to remove the desiccant and remove the solvent from the filtrate under reduced pressure.
- Purify the residue using silica gel column chromatography with a mixture of n-hexane and ethyl acetate (9:1) as the eluent to obtain the final product.

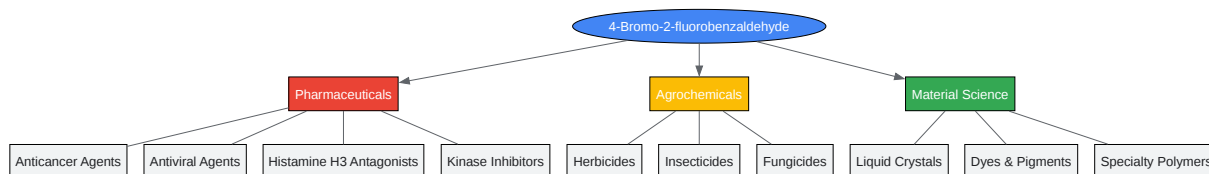
Applications in Research and Development

4-Bromo-2-fluorobenzaldehyde is a pivotal intermediate in the synthesis of complex organic molecules across multiple industries, valued for its ability to participate in a wide range of chemical transformations.[2]

- **Pharmaceutical Synthesis:** It is extensively used as a building block for active pharmaceutical ingredients (APIs).[3] It is a key intermediate in the synthesis of antiviral, anticancer, and anti-inflammatory agents.[1] Notable applications include the preparation of

benzylamine-based histamine H₃ antagonists, novel oxazolidinone antimicrobials, kinase inhibitors, CNS agents, and aldose reductase inhibitors.[3][9]

- **Agrochemical Development:** In the agrochemical sector, this compound is used to synthesize modern herbicides, insecticides, and fungicides, contributing to crop protection and agricultural productivity.[1][3]
- **Material Science:** The unique electronic properties of **4-Bromo-2-fluorobenzaldehyde** make it a valuable component in the creation of advanced materials, including liquid crystals, dyes, pigments, and specialty polymers.[1][2][3]
- **Organic Synthesis:** It serves as a versatile precursor for various reactions, including the synthesis of fluorostilbenes and chromenones.[6]



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Caption: Major application areas of **4-Bromo-2-fluorobenzaldehyde**.

Safety and Handling

4-Bromo-2-fluorobenzaldehyde is classified as an irritant and is sensitive to air.[1] It can cause skin, eye, and respiratory irritation.[1][5]

- Hazard Codes: Xi (Irritant)[1]

- GHS Hazard Statements: H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation).[5][9]
- Precautionary Measures: Handle in a well-ventilated area, wearing appropriate personal protective equipment (PPE), including gloves, safety goggles, and a dust mask (type N95 or equivalent).[9]
- Storage: Store in a cool, dark, and dry place in a tightly sealed container.[1][4] The compound is air-sensitive and should be handled accordingly.[1]

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